

# 7-Amino-5-chloroquinolin-8-ol molecular weight and formula

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## Compound of Interest

Compound Name: 7-Amino-5-chloroquinolin-8-ol

Cat. No.: B1267875

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## An In-depth Technical Guide to 7-Amino-5-chloroquinolin-8-ol

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key data for **7-Amino-5-chloroquinolin-8-ol**, a substituted quinoline derivative of interest to researchers and professionals in drug development and chemical synthesis.

## Core Compound Data

**7-Amino-5-chloroquinolin-8-ol** is a heterocyclic organic compound featuring a quinoline core structure. The presence of amino, chloro, and hydroxyl functional groups makes it a versatile building block for the synthesis of more complex molecules and a compound of interest for biological screening.

## Molecular and Physicochemical Properties

The fundamental molecular and physical properties of **7-Amino-5-chloroquinolin-8-ol** are summarized in the table below.

Property	Value	Citation
Molecular Formula	C <sub>9</sub> H <sub>7</sub> ClN <sub>2</sub> O	[1]
Molecular Weight	194.62 g/mol	[1]
CAS Number	18471-93-7	[1]
Melting Point	162-164 °C (Solvent: ethanol)	[1]
Boiling Point (Predicted)	400.3 ± 45.0 °C	[1]
Density (Predicted)	1.503 ± 0.06 g/cm <sup>3</sup>	[1]

## Synthesis Protocol

The synthesis of **7-Amino-5-chloroquinolin-8-ol** can be achieved via a two-step process starting from 5-chloro-8-hydroxyquinoline. The general strategy involves the nitration of the quinoline ring followed by the reduction of the nitro group to an amine. A high-yield synthesis has been reported for a similar compound, suggesting the viability of this pathway[1]. The following is a representative experimental protocol.

### Step 1: Synthesis of 5-chloro-7-nitro-8-hydroxyquinoline

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and maintained in an ice-water bath, add 5-chloro-8-hydroxyquinoline to a pre-cooled mixture of concentrated sulfuric acid and fuming nitric acid.
- **Temperature Control:** The temperature of the reaction mixture should be carefully maintained below 10°C during the addition of the starting material.
- **Reaction Progression:** After the complete addition of 5-chloro-8-hydroxyquinoline, continue stirring the mixture in the ice bath for an additional 30 minutes.
- **Warming and Stirring:** Allow the reaction mixture to gradually warm to room temperature and continue to stir for an additional 2-3 hours to ensure the reaction goes to completion.
- **Work-up:** Carefully pour the reaction mixture onto crushed ice. The resulting precipitate, 5-chloro-7-nitro-8-hydroxyquinoline, is then collected by filtration, washed with cold water, and

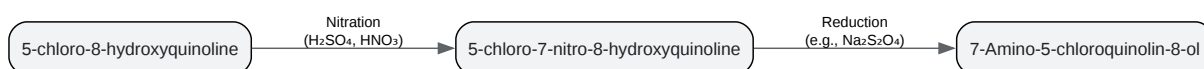
dried.

## Step 2: Synthesis of 7-Amino-5-chloroquinolin-8-ol

- **Reaction Setup:** The 5-chloro-7-nitro-8-hydroxyquinoline obtained from the previous step is suspended in a suitable solvent, such as ethanol or a mixture of tetrahydrofuran and water[2].
- **Reducing Agent:** A reducing agent, such as sodium dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ ) or catalytic hydrogenation (e.g.,  $\text{H}_2/\text{Pd-C}$ ), is added to the suspension[2].
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or gently heated to facilitate the reduction of the nitro group to the amino group.
- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation and Purification:** Upon completion, the reaction mixture is worked up to remove the catalyst and any inorganic byproducts. The crude product is then purified, for instance by recrystallization from a suitable solvent like ethanol, to yield **7-Amino-5-chloroquinolin-8-ol**. A similar reduction of a nitro-quinoline derivative has been reported to achieve a yield of 93.0%[1].

## Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway from 5-chloro-8-hydroxyquinoline to **7-Amino-5-chloroquinolin-8-ol**.

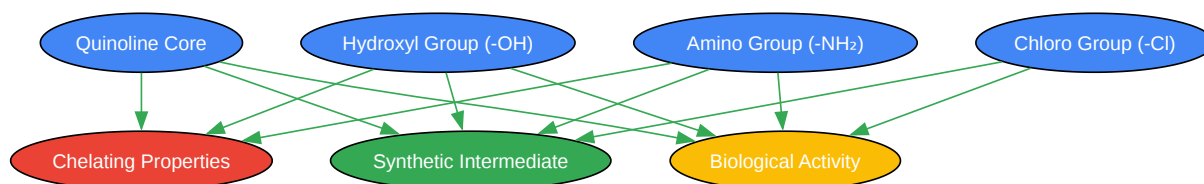


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Caption: Synthetic route to **7-Amino-5-chloroquinolin-8-ol**.

## Logical Relationship of Compound Properties

The structural features of **7-Amino-5-chloroquinolin-8-ol** directly influence its chemical properties and potential applications.



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Caption: Key structural features and their implications.

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## References

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